

Application Notes and Protocols: SRI-011381 Hydrochloride Stock Solution Preparation

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Compound of Interest

Compound Name: SRI-011381 hydrochloride

Cat. No.: B2787818

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Introduction

SRI-011381 hydrochloride is an orally active agonist of the transforming growth factor-beta (TGF- β) signaling pathway, which has demonstrated neuroprotective effects and is being investigated for its therapeutic potential in conditions like Alzheimer's disease.[1][2][3] It functions by activating the TGF- β pathway, which plays a crucial role in cellular processes such as proliferation, differentiation, and apoptosis.[4][5] In research settings, SRI-011381 has been observed to promote the clearance of fibrillar A β by macrophages and to protect against excitotoxicity-induced neurodegeneration.[1][6] Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **SRI-011381 hydrochloride** stock solutions for in vitro and in vivo studies.

Chemical Properties

Property	Value	Reference
CAS Number	2070014-88-7	[2][7]
Molecular Formula	C ₂₀ H ₃₂ ClN ₃ O	[7]
Molecular Weight	365.94 g/mol	[1][2][7]
Appearance	White to off-white solid	[7]

Solubility Data

The solubility of **SRI-011381 hydrochloride** can vary depending on the solvent and the supplier. It is crucial to use a high-purity, anhydrous solvent, especially with DMSO, as its hygroscopic nature can significantly impact solubility.^{[4][7]} Sonication may be required to fully dissolve the compound.^{[1][7]}

Solvent	Solubility (Concentration)	Notes
DMSO	9 - 50 mg/mL (24.59 - 151.75 mM)	Use newly opened, anhydrous DMSO. ^{[2][4][7]}
Water	25 - 76.92 mg/mL (68.32 - 210.2 mM)	May require sonication. ^{[1][7]}
Ethanol	73 mg/mL	-

Note: The provided solubility data is sourced from various suppliers and should be considered as a guideline. It is recommended to perform small-scale solubility tests before preparing larger batches.

Experimental Protocols

In Vitro Stock Solution Preparation (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **SRI-011381 hydrochloride** in DMSO, a common solvent for in vitro cell-based assays.

Materials:

- **SRI-011381 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

- Sonicator (optional)

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- Weighing: Accurately weigh the desired amount of **SRI-011381 hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.66 mg of the compound.
- Solubilization: Add the appropriate volume of anhydrous DMSO to the vial containing the powder. For 3.66 mg, add 1 mL of DMSO.
- Dissolution: Vortex the solution vigorously until the powder is completely dissolved. If necessary, sonicate the vial for a short period to aid dissolution.^{[1][7]} Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^{[4][7]}
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[4][7]} Ensure the vials are tightly sealed to prevent moisture absorption and solvent evaporation.

In Vivo Formulation Preparation

For in vivo experiments, **SRI-011381 hydrochloride** can be formulated for various administration routes, such as intraperitoneal (i.p.) or oral gavage. The following is an example of a formulation for intraperitoneal injection.

Materials:

- **SRI-011381 hydrochloride** powder
- DMSO
- PEG300

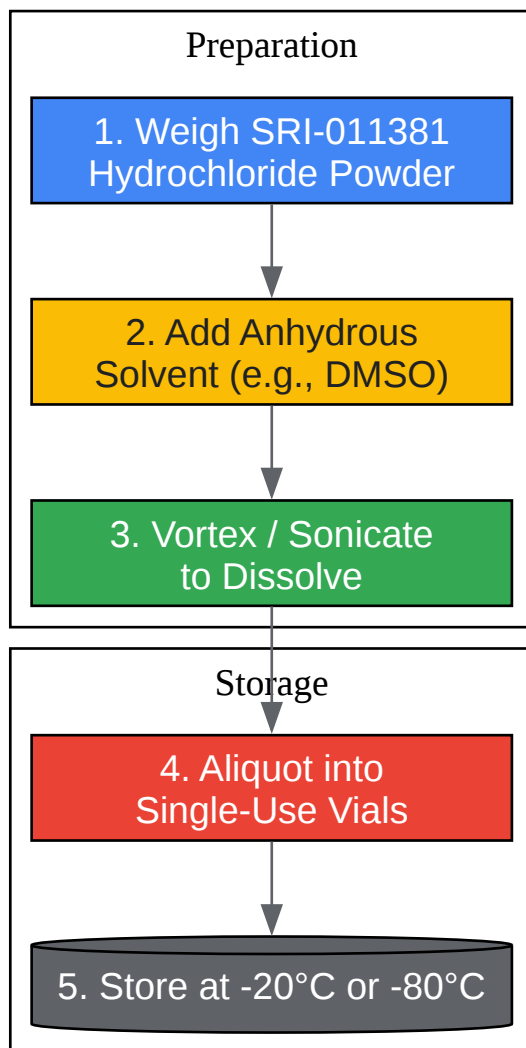
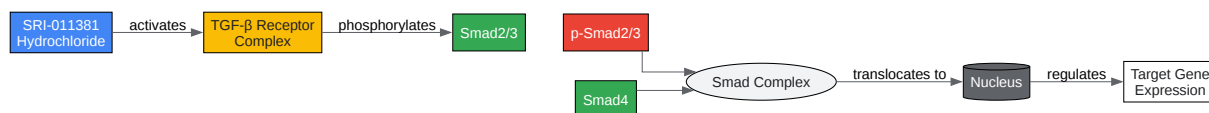
- Tween 80
- Saline (0.9% NaCl)
- Sterile tubes
- Vortex mixer
- Sonicator

Procedure:

- Initial Dissolution: Dissolve **SRI-011381 hydrochloride** in DMSO to create a concentrated stock.
- Vehicle Preparation: In a separate sterile tube, prepare the vehicle by mixing the components in the desired ratio. A commonly used vehicle is 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.[\[1\]](#)
- Formulation: Add the **SRI-011381 hydrochloride**/DMSO stock to the vehicle and vortex thoroughly to ensure a homogenous suspension. Sonication may be necessary to achieve a clear solution.
- Final Concentration: Adjust the volume with saline to reach the desired final concentration for injection. For example, a dosage of 30 mg/kg has been used in mice.[\[7\]](#)
- Use: It is recommended to prepare this formulation fresh before each use.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of SRI-011381 and the general workflow for preparing a stock solution.



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